

In-Depth Technical Guide: Structure and Stereochemistry of 20 α -DHP Sulfate

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Compound of Interest

Compound Name: 20 α -Dihydro Pregnenolone 3-Sulfate Sodium Salt

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Abstract

This technical guide provides a comprehensive overview of the structure, stereochemistry, and potential biological relevance of 20 α -dihydroprogesterone sulfate (20 α -DHP sulfate). While direct experimental data on 20 α -DHP sulfate is limited in publicly available literature, this document synthesizes information on its parent compound, 20 α -dihydroprogesterone (20 α -DHP), and related sulfated steroids to offer a predictive and foundational resource. This guide includes inferred structural details, proposed experimental approaches for its study, and hypothetical signaling pathways based on analogous compounds. All quantitative data from related compounds are summarized, and methodologies for key experiments are detailed.

Introduction

20 α -dihydroprogesterone (20 α -DHP), also known as 20 α -hydroxyprogesterone, is a biologically active metabolite of progesterone.[1][2] It is formed through the action of 20 α -hydroxysteroid dehydrogenase (20 α -HSD) and plays a role in various physiological processes.[1][2] Steroid sulfation is a common metabolic pathway that modulates the activity, solubility, and clearance of steroid hormones. While the sulfated form of dehydroepiandrosterone (DHEA-S) is well-characterized, specific details regarding 20 α -DHP sulfate are scarce. This guide aims to bridge this knowledge gap by providing a detailed theoretical and practical framework for its study.

Structure and Stereochemistry of 20 α -DHP and Inferred Structure of 20 α -DHP Sulfate

20 α -Dihydroprogesterone (20 α -DHP)

The chemical structure of 20 α -DHP is characterized by a pregnane skeleton with a hydroxyl group at the C20 α position and a ketone at the C3 position.

- IUPAC Name: (20S)-20-Hydroxypregn-4-en-3-one[3]
- Molecular Formula: C₂₁H₃₂O₂[1][2]
- Molecular Weight: 316.48 g/mol [2]

Table 1: Physicochemical Properties of 20 α -Dihydroprogesterone

Property	Value	Reference
Molecular Formula	C ₂₁ H ₃₂ O ₂	[1][2]
Molar Mass	316.478 g/mol	[1]
IUPAC Name	(20S)-20-Hydroxypregn-4-en-3-one	[3]
Synonyms	20 α -DHP, 20 α -Hydroxyprogesterone, 20 α -OHP	[1]
CAS Number	145-14-2	[1]
Melting Point	126 - 131 °C	

Inferred Structure of 20 α -DHP Sulfate

Based on the common sites of sulfation on steroid hormones, it is highly probable that the sulfate group in 20 α -DHP sulfate is attached to the hydroxyl group at the C20 α position.

- Inferred IUPAC Name: (20S)-20-(Sulfooxy)pregn-4-en-3-one

- Inferred Molecular Formula: $C_{21}H_{32}O_5S$
- Inferred Molecular Weight: 396.54 g/mol

The stereochemistry of the steroid backbone is retained from the parent 20 α -DHP molecule. The " α " designation indicates that the hydroxyl group (and therefore the sulfate group) at C20 is oriented below the plane of the steroid ring system.

Experimental Protocols

While specific protocols for 20 α -DHP sulfate are not readily available, established methods for the analysis of other sulfated steroids can be adapted.

Quantification of 20 α -DHP Sulfate in Biological Samples

A liquid chromatography-tandem mass spectrometry (LC-MS/MS) method, similar to that used for quantifying DHEA sulfate, can be developed.

Protocol Outline:

- Sample Preparation:
 - Homogenize tissue samples in acetonitrile to precipitate proteins and delipidate.
 - Centrifuge the homogenate and collect the supernatant.
 - Evaporate the supernatant to dryness under a stream of nitrogen.
 - Reconstitute the residue in an aqueous acetate buffer.
- Extraction:
 - Perform a liquid-liquid extraction with hexane to separate unconjugated steroids (including 20 α -DHP) from the aqueous phase containing sulfated steroids.
 - Collect the aqueous phase containing 20 α -DHP sulfate.
- Hydrolysis (Optional but recommended for confirmation):

- Treat the aqueous phase with a sulfatase enzyme to hydrolyze 20 α -DHP sulfate to 20 α -DHP.
- Extract the resulting 20 α -DHP with hexane.
- LC-MS/MS Analysis:
 - Analyze the extracts containing the free steroid and the hydrolyzed steroid by LC-MS/MS.
 - Use a suitable C18 column for chromatographic separation.
 - Optimize mass spectrometry parameters for the detection and quantification of the parent and fragment ions of 20 α -DHP.

Synthesis of 20 α -DHP Sulfate Standard

A certified standard is essential for accurate quantification. A potential synthetic route involves:

- Protection of the C3 Ketone: The C3 ketone of 20 α -DHP would likely need to be protected, for example, as a ketal, to prevent side reactions.
- Sulfation: The C20 α hydroxyl group can be sulfated using a suitable sulfating agent, such as sulfur trioxide pyridine complex.
- Deprotection: Removal of the protecting group from the C3 position would yield 20 α -DHP sulfate.
- Purification: The final product would require purification by chromatography.

Potential Signaling Pathways and Biological Activity

Direct evidence for signaling pathways of 20 α -DHP sulfate is lacking. However, insights can be drawn from its parent compound and other sulfated neurosteroids.

Activity of the Parent Compound: 20 α -DHP

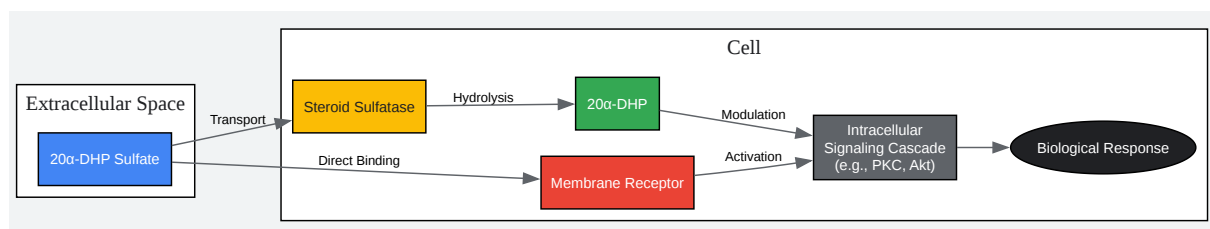
20 α -DHP has very low affinity for the progesterone receptor, suggesting it may act through other mechanisms.^[1] It has been shown to be a modulator of other steroidogenic enzymes.^[1]

Inferred Signaling Pathways for 20 α -DHP Sulfate

Based on the known signaling of DHEA-S, potential pathways for 20 α -DHP sulfate could involve:

- Direct interaction with cell surface receptors: Some sulfated steroids can modulate neurotransmitter receptors like NMDA and GABA-A receptors.
- Conversion to the free steroid: Intracellular sulfatases could convert 20 α -DHP sulfate to 20 α -DHP, which could then exert its biological effects.
- Modulation of intracellular signaling cascades: DHEA-S has been shown to activate protein kinase C (PKC) and the Akt signaling pathway.[4][5] It is plausible that 20 α -DHP sulfate could engage similar pathways.

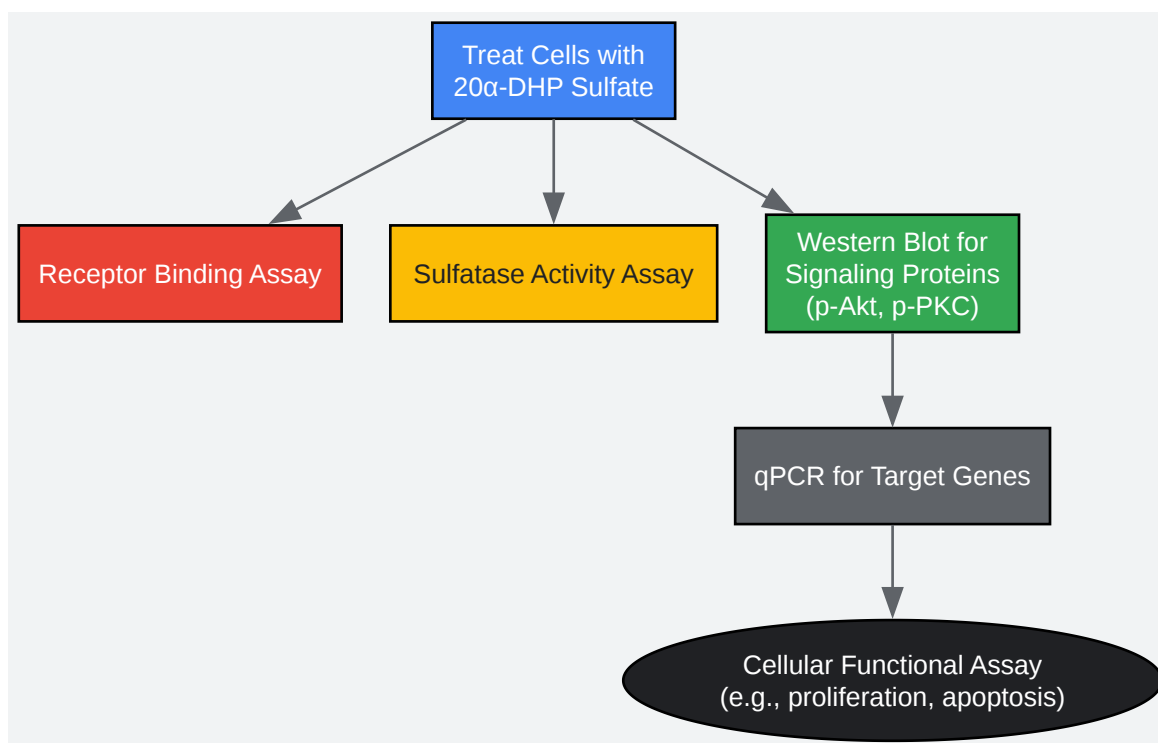
Hypothetical Signaling Pathway of 20 α -DHP Sulfate



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Caption: Hypothetical signaling pathways for 20 α -DHP sulfate.

Experimental Workflow for Investigating Signaling



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Caption: Experimental workflow for elucidating 20α-DHP sulfate signaling.

Conclusion and Future Directions

While direct experimental data on 20α-DHP sulfate remains elusive, this guide provides a robust starting point for researchers. The inferred structure and proposed experimental workflows offer a clear path for future investigations. Key future research should focus on:

- Chemical synthesis and characterization of 20α-DHP sulfate to confirm its structure and provide a standard for research.
- Development and validation of sensitive analytical methods for its detection and quantification in biological matrices.
- Elucidation of its biological activity and signaling pathways to understand its physiological and pathological roles.

By addressing these research gaps, the scientific community can gain a deeper understanding of the complete metabolic and signaling network of progesterone and its derivatives, potentially

uncovering new therapeutic targets and diagnostic markers.

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